

Myristoylcarnitine: A Technical Guide to its Discovery, Characterization, and Biological Significance

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Compound of Interest

Compound Name: *Myristoylcarnitine*

Cat. No.: *B1233240*

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Myristoylcarnitine (C14-carnitine) is a long-chain acylcarnitine that plays a crucial role in cellular energy metabolism, specifically in the transport of myristic acid, a 14-carbon saturated fatty acid, into the mitochondria for β -oxidation. Initially identified as an intermediate in fatty acid metabolism, recent research has unveiled its broader biological activities, implicating it in various physiological and pathological processes. Elevated levels of **myristoylcarnitine** have been associated with metabolic disorders such as type 2 diabetes and insulin resistance. Furthermore, it has been shown to activate pro-inflammatory signaling pathways, suggesting its potential role as a mediator in inflammatory conditions. This technical guide provides an in-depth overview of the discovery and initial characterization of **myristoylcarnitine**, its biological functions, and detailed experimental protocols for its study.

Discovery and Initial Characterization

Acylcarnitines were first discovered over 70 years ago as essential molecules in the transport of fatty acids across the inner mitochondrial membrane, a process critical for energy production.^[1] **Myristoylcarnitine**, as a specific long-chain acylcarnitine, was identified through the analysis of metabolic intermediates. It is formed by the esterification of myristic acid to carnitine.^[1]

Physicochemical Properties

Myristoylcarnitine is an O-acylcarnitine with the chemical formula C₂₁H₄₁NO₄.^[2] Its structure consists of a myristoyl group attached to the hydroxyl group of L-carnitine.

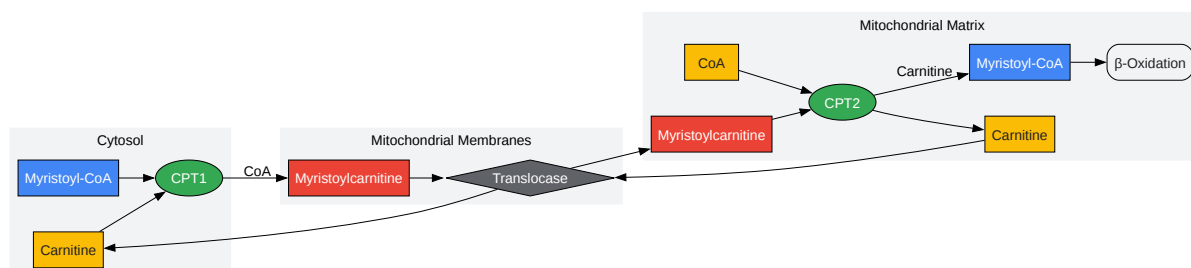
Property	Value	Reference
Molecular Formula	C ₂₁ H ₄₁ NO ₄	^[2]
Molecular Weight	371.6 g/mol	^[2]
IUPAC Name	3-carboxy-2-(tetradecanoyloxy)propyltrimethylammonium	^[2]
InChIKey	PSHXNVGSVNEJBD-UHFFFAOYSA-N	^[2]
SMILES	CCCCCCCCCCCCCCCC(=O)OC(CC(=O)[O-])C--INVALID-LINK--(C)C	^[2]

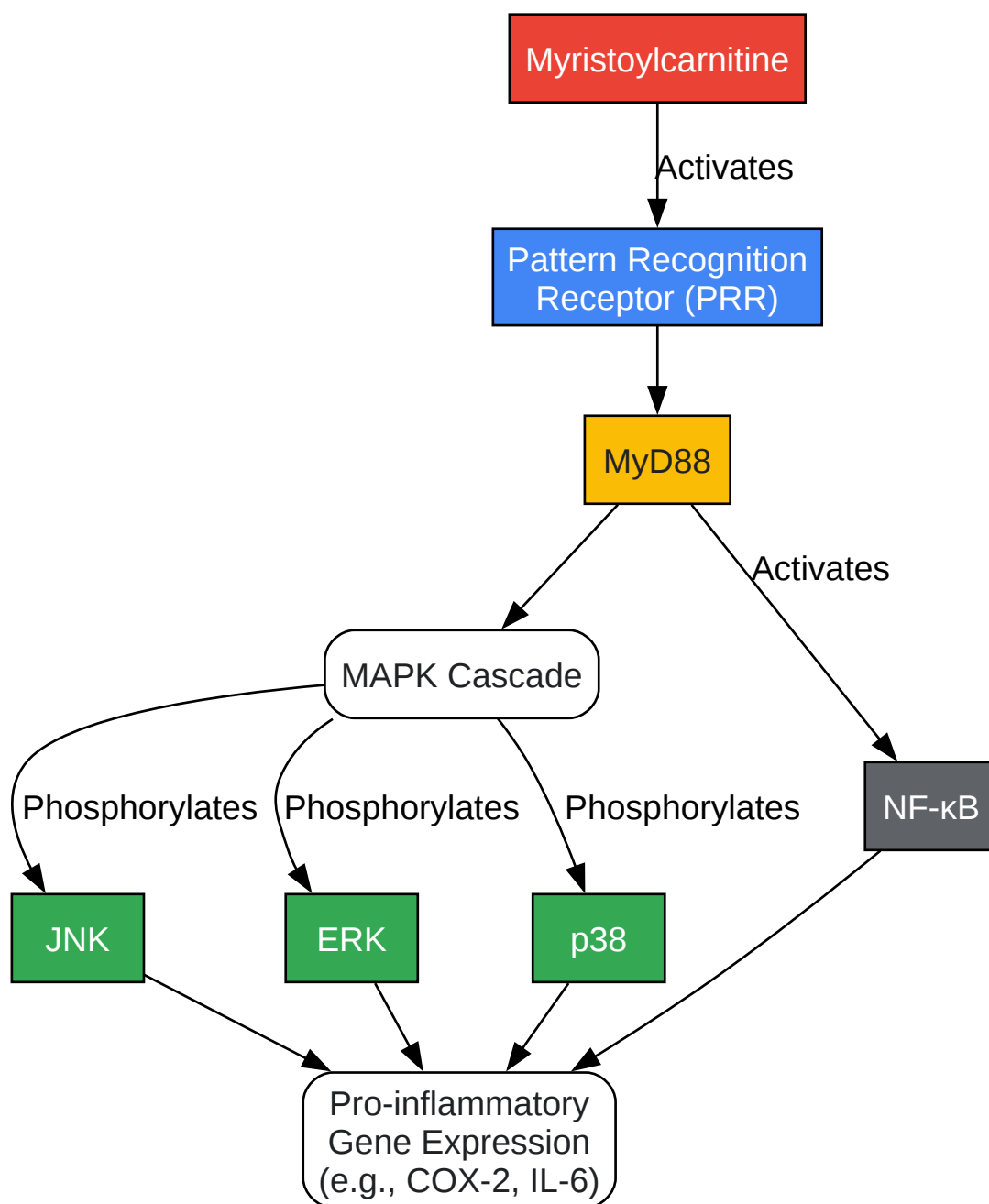
Biological Role and Signaling Pathways

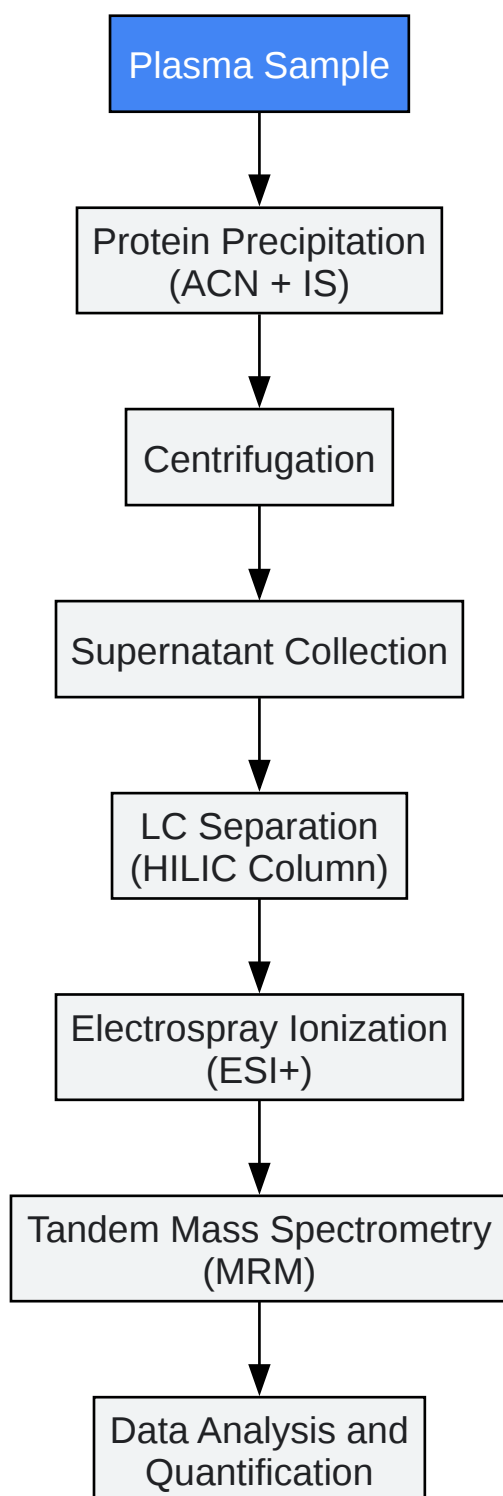
The primary and most well-understood function of **myristoylcarnitine** is its role in the carnitine shuttle system, which facilitates the transport of long-chain fatty acids into the mitochondria for β -oxidation.^{[3][4]} This process is essential for cellular energy production, particularly in tissues with high energy demands like skeletal muscle and the heart.^[5]

The Carnitine Shuttle

The transport of myristoyl-CoA into the mitochondrial matrix is a multi-step process involving two key enzymes, Carnitine Palmitoyltransferase I (CPT1) and Carnitine Palmitoyltransferase II (CPT2), and a translocase.







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